

# Commercial availability and suppliers of 2-(Benzyloxy)-1-propanol

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## Compound of Interest

Compound Name: 2-(Benzyloxy)-1-propanol

Cat. No.: B057090

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## An In-depth Technical Guide to the Commercial Availability and Suppliers of 2-(Benzyloxy)-1-propanol

For researchers, scientists, and drug development professionals, the procurement of high-quality chiral building blocks is a critical first step in the synthesis of complex molecular targets. **2-(Benzyloxy)-1-propanol**, a versatile synthetic intermediate, is of particular interest due to its utility in stereoselective synthesis.<sup>[1]</sup> This guide provides a comprehensive overview of its commercial availability, key suppliers, quality specifications, and essential procurement considerations to empower scientists in making informed decisions for their research and development endeavors.

## Introduction to 2-(Benzyloxy)-1-propanol: A Chiral Synthon

**2-(Benzyloxy)-1-propanol** is a chiral alcohol protected as a benzyl ether. Its importance is most pronounced in the pharmaceutical and agrochemical industries, where the stereochemistry of a molecule can dictate its biological activity.<sup>[2]</sup> The difference between enantiomers can be stark—one may offer a therapeutic effect while the other could be inert or even harmful, as exemplified by the historical case of thalidomide.<sup>[2]</sup> Consequently, access to enantiomerically pure forms of **2-(Benzyloxy)-1-propanol** is crucial for the development of safe and effective single-enantiomer drugs and agrochemicals.<sup>[2][3][4]</sup>

This compound is commercially available in three primary forms, each with a distinct CAS Number:

- (S)-2-(Benzyloxy)propan-1-ol: CAS Number 33106-64-8[1]
- (R)-(-)-1-Benzyloxy-2-propanol: CAS Number 89401-28-5[5]
- Racemic **2-(Benzyloxy)-1-propanol**: CAS Number 70448-03-2[6][7]

## Commercial Availability and Major Suppliers

**2-(Benzyloxy)-1-propanol** is readily available from a wide range of chemical suppliers, from large global distributors to specialized manufacturers of chiral compounds.[8][9] Availability spans from research-grade quantities (milligrams to grams) to bulk and commercial-scale volumes, with some suppliers offering GMP manufacturing capabilities for pharmaceutical applications.[7]

Below is a summary of prominent suppliers. This list is not exhaustive but represents a cross-section of the market, including major manufacturers and distributors known for supplying chiral chemicals and building blocks.

Supplier	Regional Focus	Noteworthy Offerings
BASF	Global	A leading producer of chiral intermediates with extensive manufacturing capabilities. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[10]</a>
Johnson Matthey	Global	Specializes in chiral APIs and intermediates, operating dedicated chiral chemistry units. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[10]</a>
Thermo Fisher Scientific	Global	Offers various isomers and grades, including (S)-(+)-1-Benzyloxy-2-propanol, through its Thermo Scientific Chemicals brand. <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a>
Merck (Sigma-Aldrich)	Global	A major distributor providing a wide range of research chemicals, including related diol precursors. <a href="#">[14]</a>
Biosynth	Global	Supplies 2-(Benzyloxy)-1-propanol for research and development, noting its use as a glycidol derivative. <a href="#">[7]</a>
Santa Cruz Biotechnology (SCBT)	Global	Provides both (S)- and (R)-enantiomers specifically for research use. <a href="#">[1]</a> <a href="#">[5]</a>
Tokyo Chemical Industry (TCI)	Global	Offers high-purity grades of related isomers like (S)-(+)-1-Benzyloxy-2-propanol for asymmetric synthesis. <a href="#">[15]</a>
LGC Standards	Global	Supplies 2-(Benzyloxy)-1-propanol and its deuterated form (2-(Benzyloxy)-1-

propanol-d6) as reference materials.[16][17]

BLD Pharmatech

Global

A manufacturer and supplier of research chemicals to pharmaceutical companies and research institutions.[8][9]

Various Chinese Suppliers

Asia

Numerous suppliers based in China, such as Shanghai Jizhi Biochemical Technology and Dayang Chem, offer various purities and quantities.[18]

## Quality Specifications and Analytical Control

For drug development and stereoselective synthesis, the chemical and enantiomeric purity of **2-(Benzyloxy)-1-propanol** is paramount. Suppliers typically provide a Certificate of Analysis (CoA) for each batch, detailing the product's specifications and test results. Researchers should always scrutinize the CoA before use.

A typical CoA will include the following parameters:

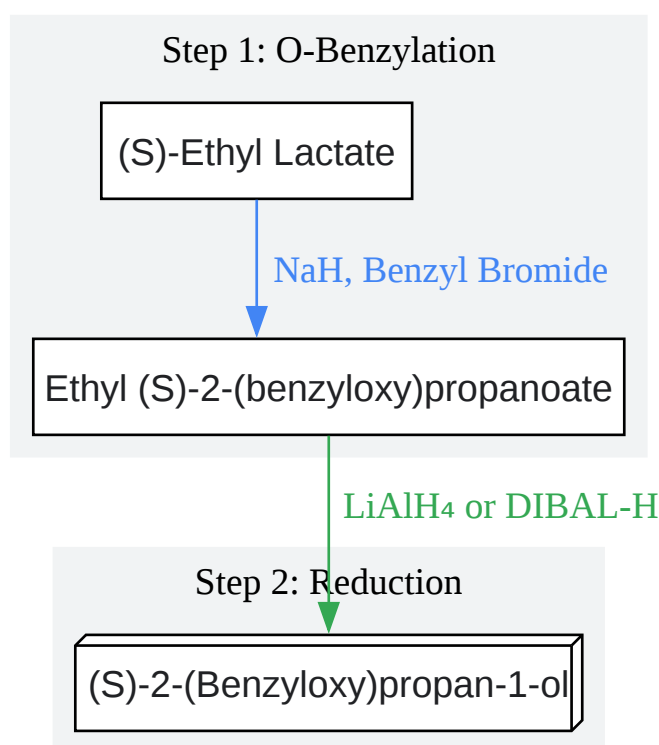
Parameter	Specification Example	Method Reference	Rationale
Appearance	Clear, colorless liquid	Visual / USP-NF/Ph.Eur/BP	Confirms the absence of visible contaminants or degradation products. <a href="#">[19]</a>
Identity by IR	Conforms to standard	USP-NF/Ph.Eur/BP	Confirms the molecular structure matches the reference spectrum. <a href="#">[19]</a>
Assay (Purity)	≥ 95.0% to > 99.0% (GC or HPLC)	GC / HPLC	Quantifies the amount of the desired compound, indicating overall purity. <a href="#">[11]</a> <a href="#">[19]</a> <a href="#">[20]</a>
Enantiomeric Purity / EE	>98% (Chiral HPLC)	Chiral HPLC	Critical for stereoselective synthesis to ensure the correct enantiomer is used.
Water Content	≤ 0.5% (Karl Fischer)	Karl Fischer Titration	Water can interfere with many organic reactions, especially those involving organometallics.
Related Substances	Benzaldehyde: ≤ 0.05%	GC / HPLC	Identifies and quantifies impurities from synthesis or degradation, such as the oxidation product benzaldehyde. <a href="#">[19]</a>

Refractive Index	1.538 - 1.541 (at 20°C)	Refractometry	A physical constant used for rapid identity and purity confirmation.[19]
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## Synthesis Overview and Potential Impurities

Understanding the synthetic origin of **2-(Benzyloxy)-1-propanol** provides valuable insight into its potential impurity profile. A common and robust method involves a two-step process starting from a readily available chiral building block like ethyl lactate.[21]

Workflow: Synthesis from (S)-Ethyl Lactate



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## References

- 1. [scbt.com](#) [[scbt.com](#)]
- 2. [benchchem.com](#) [[benchchem.com](#)]
- 3. [marketgrowthreports.com](#) [[marketgrowthreports.com](#)]
- 4. Chiral Chemicals Market Size, Share & Growth Statistics 2035 [[factmr.com](#)]
- 5. [scbt.com](#) [[scbt.com](#)]
- 6. 2-(Benzyloxy)-1-propanol (70448-03-2) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [[chemchart.com](#)]
- 7. 2-(Benzyloxy)-1-propanol | 70448-03-2 | VCA44803 [[biosynth.com](#)]
- 8. Chiral Compounds manufacturers from around the world ⇒ [chemeurope.com](#) [[chemeurope.com](#)]
- 9. Chiral Compounds companies from around the world ⇒ [chemeurope.com](#) [[chemeurope.com](#)]
- 10. [marketresearchfuture.com](#) [[marketresearchfuture.com](#)]
- 11. (S)-(+)-1-Benzyloxy-2-propanol, 96% 5 g | Request for Quote | Thermo Scientific Chemicals [[thermofisher.com](#)]
- 12. 3-Benzyloxy-1-propanol, 97% 5 g | Request for Quote | Thermo Scientific Chemicals | [thermofisher.com](#) [[thermofisher.com](#)]
- 13. (S)-(+)-1-Benzyloxy-2-propanol, 96% 1 g | Buy Online | Thermo Scientific Chemicals [[thermofisher.com](#)]
- 14. [employees.delta.edu](#) [[employees.delta.edu](#)]
- 15. (S)-(+)-1-Benzyloxy-2-propanol | 85483-97-2 | Tokyo Chemical Industry Co., Ltd.(APAC) [[tcichemicals.com](#)]
- 16. 2-(Benzyloxy)-1-propanol-d6 | LGC Standards [[lgcstandards.com](#)]
- 17. 2-(Benzyloxy)-1-propanol | LGC Standards [[lgcstandards.com](#)]
- 18. (2S)-1-(Benzyloxy)-2-propanol | CAS#:85483-97-2 | Chemsrce [[chemsrc.com](#)]
- 19. COA-P0290LL025-44372C205IX [[actylislab.com](#)]
- 20. [chemimpex.com](#) [[chemimpex.com](#)]
- 21. [pdf.benchchem.com](#) [[pdf.benchchem.com](#)]

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